

An In-Depth Technical Guide to Sarcosyl-L-phenylalanine: Chemical Properties and Structure

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Compound of Interest

Compound Name: Sarcosyl-L-phenylalanine

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Introduction

Sarcosyl-L-phenylalanine, a derivative of the essential amino acid L-phenylalanine and the N-methylated amino acid sarcosine, is a compound of interest in various scientific disciplines. Its unique structure, combining the aromaticity of phenylalanine with the modified amino group of sarcosine, imparts specific chemical characteristics that are relevant in fields ranging from biochemistry to drug development. This technical guide provides a comprehensive overview of the core chemical properties and structural features of **Sarcosyl-L-phenylalanine**, supported by available data and methodologies.

Chemical Structure

Sarcosyl-L-phenylalanine, also known as N-(N-methylglycyl)-L-phenylalanine, is formed through a peptide bond between the carboxyl group of sarcosine (N-methylglycine) and the amino group of L-phenylalanine.

The chemical structure of **Sarcosyl-L-phenylalanine** is characterized by the presence of a benzyl side chain from the L-phenylalanine residue and an N-methylated secondary amine from the sarcosine moiety. This N-methylation prevents the formation of a hydrogen bond at this position, which can influence the molecule's conformational flexibility and its interactions

with biological targets. The stereochemistry at the alpha-carbon of the phenylalanine residue is retained as the L-configuration, which is crucial for its biological recognition and activity.

Physicochemical Properties

Quantitative data for **Sarcosyl-L-phenylalanine** is not widely available in public databases. The following table summarizes the known properties of **Sarcosyl-L-phenylalanine** and its constituent amino acids, L-phenylalanine and Sarcosine, for comparative purposes. The properties of N-acyl amino acids, a class of molecules to which **Sarcosyl-L-phenylalanine** belongs, are also included to provide context.^[1]

Property	Sarcosyl-L-phenylalanine	L-Phenylalanine	Sarcosine	General N-Acyl Amino Acids
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₃ ^[2]	C ₉ H ₁₁ NO ₂ ^[3]	C ₃ H ₇ NO ₂	Variable
Molecular Weight	236.27 g/mol ^[2]	165.19 g/mol ^[3]	89.09 g/mol	Variable
CAS Number	17123-28-3 ^[2]	63-91-2 ^[3]	107-97-1	Variable
Melting Point	Data not available	283 °C (decomposes) ^[3]	208-212 °C ^[4]	Generally high, crystalline solids ^[1]
Solubility in Water	Data not available	Soluble ^{[5][6]}	Soluble (89.09 g/L at 20 °C) ^[4]	Varies with acyl chain length and amino acid residue
pKa (α-carboxyl)	Data not available	1.83	2.23	Typically around 2-3
pKa (α-amino)	Data not available	9.13	10.01	Typically around 9-10

Experimental Protocols

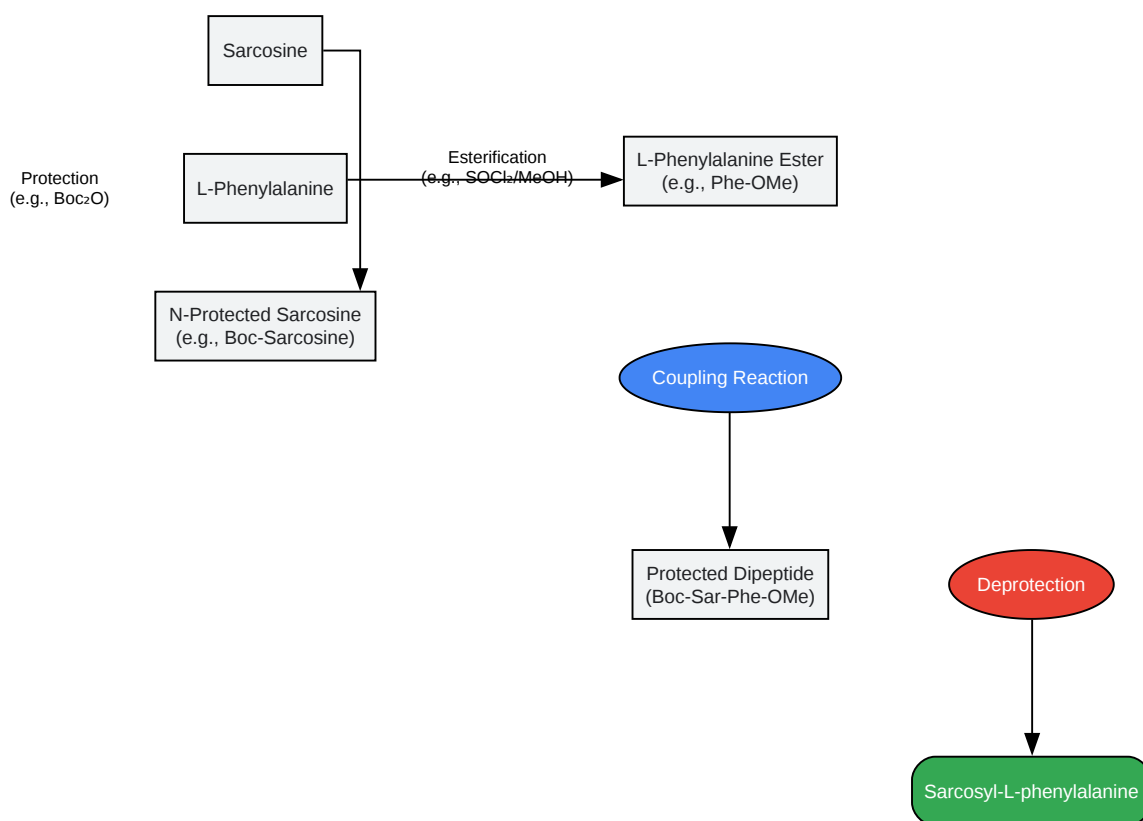
Detailed experimental protocols for the synthesis, purification, and analysis of **Sarcosyl-L-phenylalanine** are not extensively documented in readily accessible literature. However,

general methodologies for the synthesis of N-acylated amino acids and peptides can be adapted.

Synthesis

A common method for the synthesis of N-acylated amino acids like **Sarcosyl-L-phenylalanine** involves the coupling of the N-protected sarcosine with the L-phenylalanine ester, followed by deprotection.

Illustrative Synthetic Workflow:



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General workflow for the synthesis of **Sarcosyl-L-phenylalanine**.

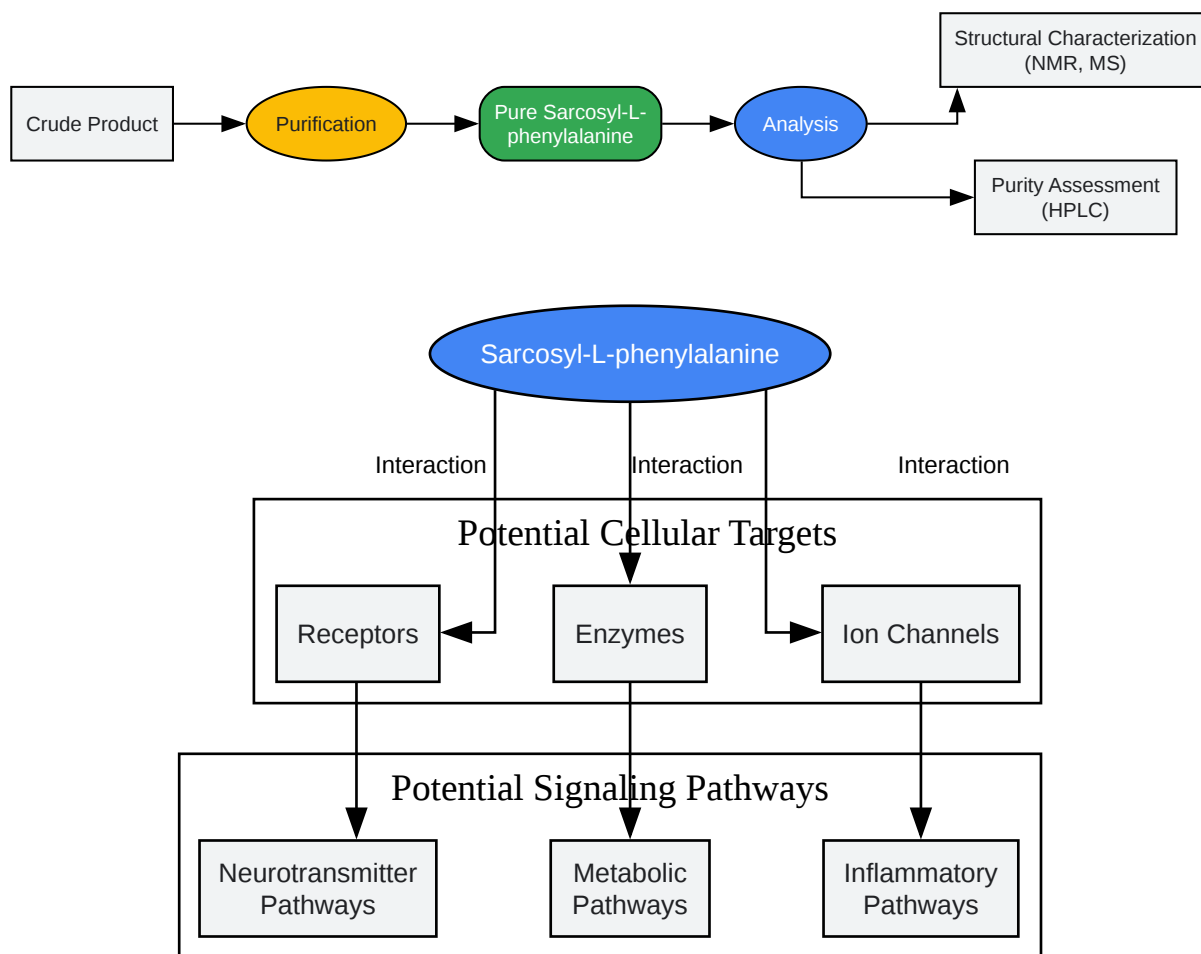
Methodology:

- **Protection of Sarcosine:** The amino group of sarcosine is protected with a suitable protecting group, such as a tert-butyloxycarbonyl (Boc) group, to prevent self-coupling.
- **Esterification of L-Phenylalanine:** The carboxyl group of L-phenylalanine is esterified, for example, by reaction with thionyl chloride in methanol, to form the methyl ester.
- **Peptide Coupling:** The N-protected sarcosine is activated with a coupling reagent (e.g., dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)) and then reacted with the L-phenylalanine ester to form the protected dipeptide.
- **Deprotection:** The protecting groups on the N-terminus and C-terminus are removed under appropriate conditions (e.g., acidolysis for the Boc group and saponification for the ester group) to yield the final product, **Sarcosyl-L-phenylalanine**.

Purification and Analysis

Purification of the synthesized **Sarcosyl-L-phenylalanine** is typically achieved using chromatographic techniques.

Purification and Analysis Workflow:



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com